

# Application Note: Synthesis of Bioactive Organotin Complexes from Bis(tributyltin)oxide

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## Compound of Interest

Compound Name: *bis(Tributyltin)oxide*

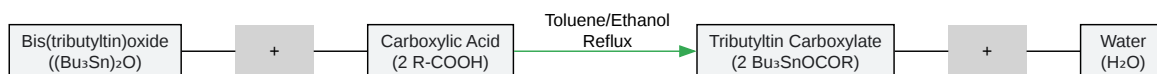
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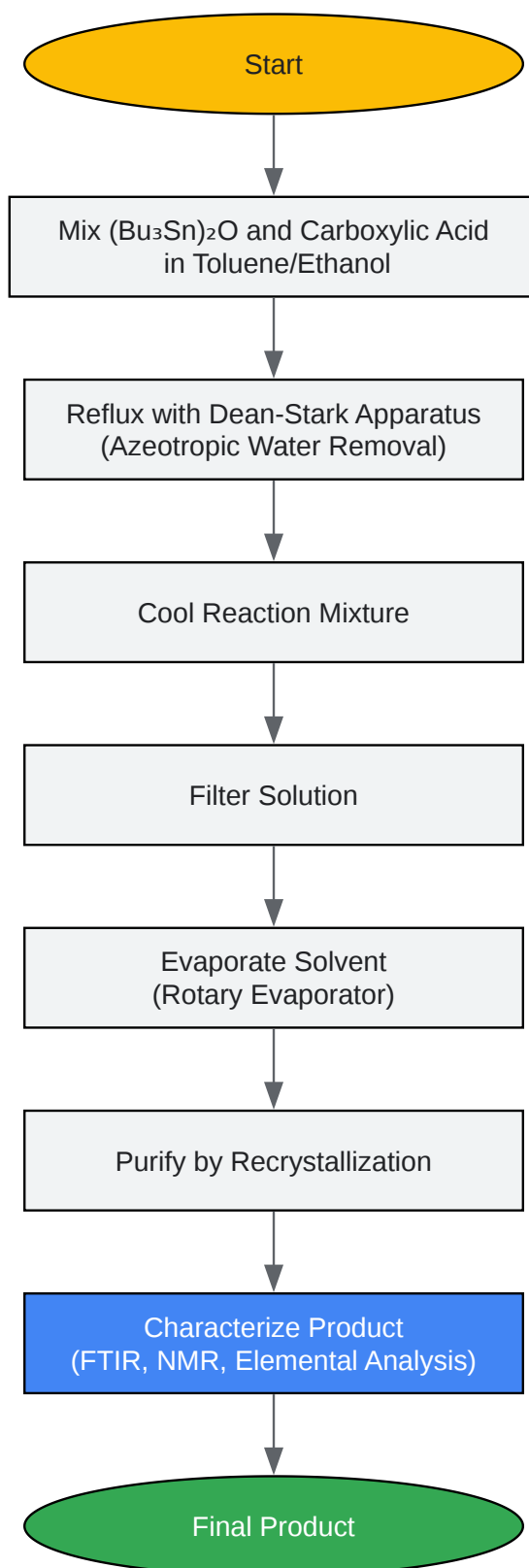
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Introduction Organotin(IV) carboxylates are a class of compounds with significant potential in medicinal chemistry and drug development, demonstrating a range of biological activities including antimicrobial, antifungal, and anticancer properties.[1][2] **Bis(tributyltin)oxide**,  $(\text{Bu}_3\text{Sn})_2\text{O}$ , serves as a versatile and common starting material for the synthesis of these complexes. The reaction typically involves a condensation reaction with a carboxylic acid, which allows for the incorporation of various bioactive ligands.[3] This application note provides detailed protocols for the synthesis of tributyltin(IV) carboxylate complexes, methods for their characterization, and a summary of their biological activities.

General Reaction Scheme The fundamental reaction for synthesizing tributyltin carboxylates from **bis(tributyltin)oxide** is a condensation reaction with a carboxylic acid. This reaction proceeds with the formation of the desired organotin complex and water as the sole byproduct. The water is typically removed azeotropically to drive the reaction to completion.[1][3]





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## References

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